

2-Amino-6-fluorobenzaldehyde: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: 2-Amino-6-fluorobenzaldehyde

Cat. No.: B111952

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **2-Amino-6-fluorobenzaldehyde**, a key building block in pharmaceutical and chemical synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and mitigating potential risks associated with the handling of this compound. This document summarizes key quantitative data, outlines detailed experimental protocols for emergency situations, and provides visual workflows for critical safety procedures.

Chemical and Physical Properties

2-Amino-6-fluorobenzaldehyde is a solid, typically appearing as a white to off-white or pale yellow crystalline powder. A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
Chemical Formula	C ₇ H ₆ FNO	[1][2]
Molecular Weight	139.13 g/mol	[1][2]
Appearance	White to off-white or pale yellow crystalline solid	[1][2]
Odor	Odorless to strong, pungent odor (conflicting reports)	[1][2]
Solubility	Soluble in DMSO, slightly soluble in water	[1]
Storage Temperature	2-8 °C, under inert gas (nitrogen or argon)	[2]

Hazard Identification and Classification

2-Amino-6-fluorobenzaldehyde is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	GHS Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Signal Word: Warning

Toxicological Information

Detailed toxicological data for **2-Amino-6-fluorobenzaldehyde** is not readily available. However, based on its GHS classification, it is considered to be toxic upon ingestion or inhalation and can cause irritation to the skin and eyes[2].

Exposure Controls and Personal Protection

To minimize exposure and ensure safe handling, the following engineering controls and personal protective equipment (PPE) are recommended.

Control Parameter	Recommendation
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	If ventilation is inadequate or for spill cleanup, use a NIOSH-approved respirator with an appropriate cartridge.

Experimental Protocols

First Aid Measures

In the event of exposure, immediate action is critical. The following protocols should be followed:

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing and shoes. Seek medical attention if irritation persists.
- **Inhalation:** Move the victim to fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Firefighting Measures

In case of a fire involving **2-Amino-6-fluorobenzaldehyde**, follow these procedures:

- **Suitable Extinguishing Media:** Use a dry chemical, carbon dioxide, or alcohol-resistant foam.
- **Specific Hazards:** During a fire, irritating and toxic gases may be generated.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

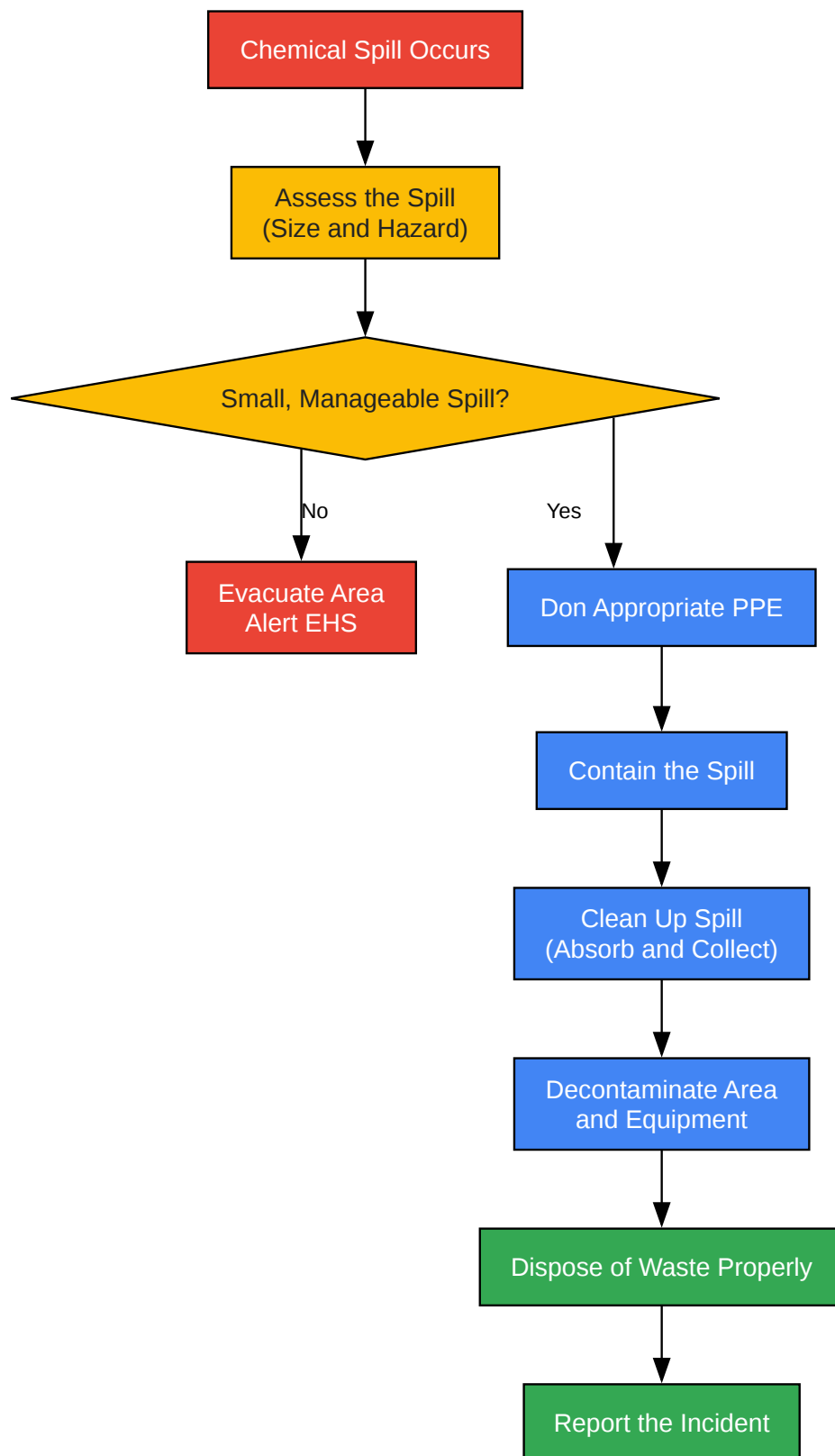
Accidental Release Measures (Spill Cleanup)

For a small spill, laboratory personnel trained in hazardous material handling can follow this protocol:

- **Evacuate and Secure the Area:** Immediately alert others in the vicinity and restrict access to the spill area.
- **Ensure Proper Ventilation:** Work in a well-ventilated area or use a fume hood to control vapors.
- **Don Appropriate PPE:** Wear chemical safety goggles, chemically resistant gloves, a lab coat, and a respirator if necessary.
- **Contain the Spill:** For solid spills, carefully sweep the material to avoid generating dust. For liquid spills, create a dike around the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).
- **Absorb and Collect:** Cover the spill with the absorbent material. Once fully absorbed, carefully scoop the material into a labeled, sealable hazardous waste container.
- **Decontaminate the Area:** Wipe the spill area with a damp cloth. Dispose of the cloth and any other contaminated materials in the hazardous waste container.
- **Dispose of Waste:** Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office.

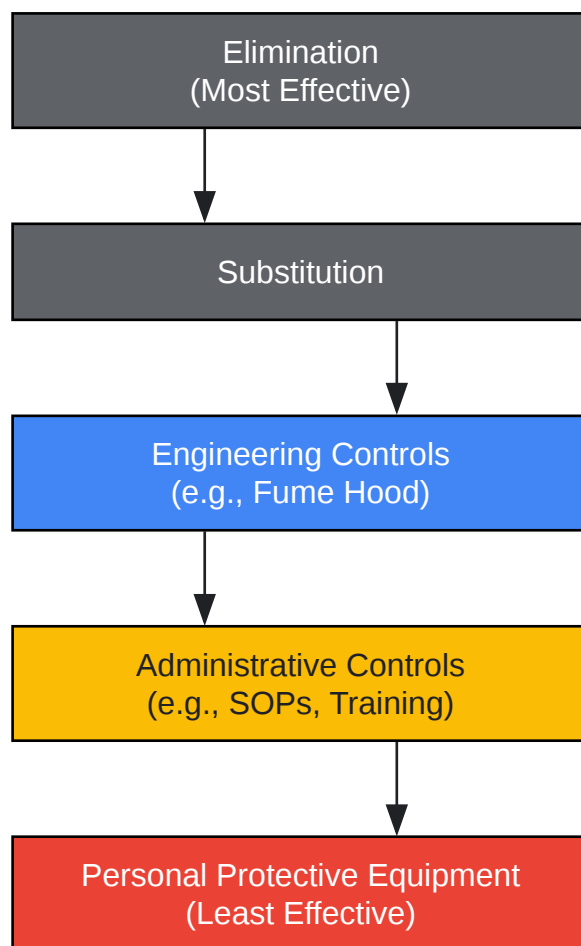
Visual Safety Workflows

The following diagrams illustrate key safety and handling procedures.



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Caption: Chemical Spill Response Workflow

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Caption: Hierarchy of Controls for Safe Handling

Storage and Disposal

Storage: Store **2-Amino-6-fluorobenzaldehyde** in a tightly sealed container in a cool, dry, and well-ventilated area. Protect from light and moisture. For long-term stability, storage at 2-8 °C under an inert atmosphere (nitrogen or argon) is recommended[2].

Disposal: Dispose of this chemical and its container in accordance with local, state, and federal regulations. It should be treated as hazardous waste and disposed of through a licensed professional waste disposal service. Do not dispose of it down the drain.

This guide is intended to provide comprehensive safety and handling information. Always consult the most up-to-date Safety Data Sheet (SDS) from your supplier before use and ensure that all laboratory personnel are trained on the proper handling procedures for this compound.

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References

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